

# Application Notes: Flow Cytometry Analysis of Apoptosis Following Vps34-IN-2 Treatment

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Compound of Interest		
Compound Name:	Vps34-IN-2	
Cat. No.:	B560552	Get Quote

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on how to assess apoptosis using flow cytometry after treating cells with **Vps34-IN-2**, a potent inhibitor of the class III phosphoinositide 3-kinase (PI3K), Vps34.

### Introduction

Vacuolar protein sorting 34 (Vps34) is a critical enzyme in the regulation of intracellular membrane trafficking, most notably for its role in initiating autophagy.[1][2][3] As a class III PI3K, Vps34 phosphorylates phosphatidylinositol to generate phosphatidylinositol 3-phosphate (PtdIns(3)P), a key lipid messenger that recruits downstream effector proteins to initiate the formation of the autophagosome.[1][2][4] Autophagy is a cellular self-digestion process that degrades and recycles damaged organelles and proteins to maintain cellular homeostasis, acting as a pro-survival mechanism under cellular stress.

**Vps34-IN-2** is a specific inhibitor that targets the kinase activity of Vps34, thereby blocking PtdIns(3)P production and inhibiting autophagy.[4] By disabling the pro-survival autophagy pathway, **Vps34-IN-2** can sensitize cells, particularly cancer cells, to programmed cell death, or apoptosis.[4][5] The interplay between autophagy and apoptosis is complex; however, inhibiting autophagy is a promising strategy to enhance the efficacy of cancer therapies.[4][6]

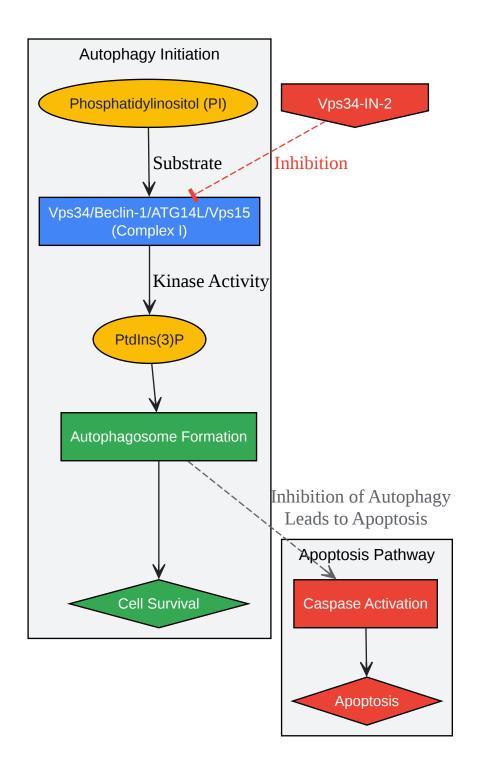
Flow cytometry using Annexin V and Propidium Iodide (PI) dual staining is the gold standard for quantifying apoptosis.[7][8] This method allows for the precise differentiation of live, early apoptotic, late apoptotic, and necrotic cell populations.



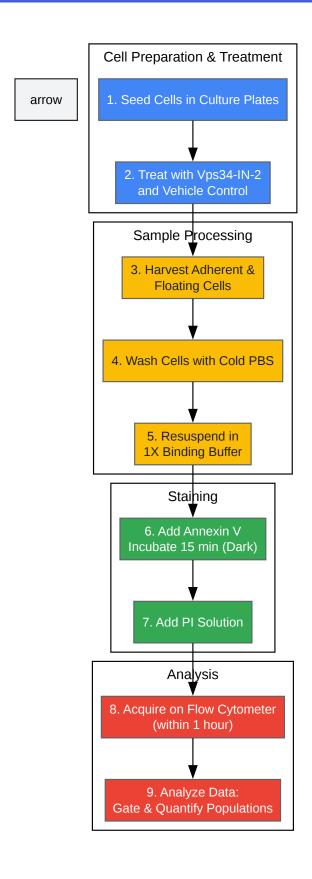
## **Vps34 Signaling Pathway and Inhibition**

The diagram below illustrates the central role of Vps34 in the autophagy pathway and the mechanism of its inhibition by **Vps34-IN-2**, which can subsequently lead to the induction of apoptosis.









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